

# 4-Decene chemical and physical properties

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## Compound of Interest

Compound Name: 4-Decene

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An In-depth Technical Guide to the Chemical and Physical Properties of **4-Decene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **4-decene**, a C<sub>10</sub>H<sub>20</sub> alkene. The information is curated for researchers, scientists, and professionals in drug development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

## General Information

**4-Decene** is an unsaturated hydrocarbon with the chemical formula C<sub>10</sub>H<sub>20</sub>.<sup>[1][2]</sup> It exists as two geometric isomers, cis (Z) and trans (E), which exhibit distinct physical properties. The general CAS registry number for **4-decene** is 19689-18-0.<sup>[1][2]</sup>

## Molecular and Physical Properties

The fundamental molecular and physical properties of **4-decene** and its isomers are summarized in the tables below. These properties are crucial for understanding its behavior in various chemical and physical processes.

### Table 1: General Properties of 4-Decene Isomers

Property	(Z)-4-Decene (cis)	(E)-4-Decene (trans)	General (Isomer unspecified)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> [3][4]	C <sub>10</sub> H <sub>20</sub> [5][6]	C <sub>10</sub> H <sub>20</sub> [1][2]
Molecular Weight	140.27 g/mol [3][4]	140.27 g/mol [5][7]	140.2658 g/mol [1][2]
CAS Number	19398-88-0[3][4]	19398-89-1[5][8]	19689-18-0[1][2]
IUPAC Name	(Z)-dec-4-ene[9]	(E)-dec-4-ene[10]	4-Decene[1][2]

**Table 2: Physical and Thermochemical Properties of 4-Decene Isomers**

Property	(Z)-4-Decene (cis)	(E)-4-Decene (trans)
Density	0.749 g/mL[3]	0.740 g/mL at 20 °C[5][8]
Boiling Point	169 °C at 760 mmHg[3], 125 °C at 200 mmHg[11][12]	168-170 °C[5][8]
Flash Point	45.5 °C[3]	45 °C[5]
Vapor Pressure	2.08 mmHg at 25 °C[3]	Not specified
Refractive Index	1.43[3]	Not specified
LogP (Octanol/Water Partition Coefficient)	3.923[3]	Not specified

## Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of compounds like **4-decene** are typically standardized. Below are generalized methodologies for key experiments.

### Determination of Boiling Point

The boiling point of **4-decene** isomers can be determined using a standard distillation apparatus.

- Apparatus: A round-bottom flask, heating mantle, distillation head with a thermometer, condenser, and receiving flask.
- Procedure:
  - The **4-decene** sample is placed in the round-bottom flask with boiling chips.
  - The apparatus is assembled for distillation.
  - The sample is heated gently.
  - The temperature at which the liquid and vapor phases are in equilibrium, as indicated by a stable temperature reading on the thermometer during distillation, is recorded as the boiling point.
  - For measurements at pressures other than atmospheric, a vacuum distillation setup is employed.

## Synthesis of (Z)-4-Decene

A general procedure for the synthesis of (Z)-**4-decene** can be adapted from known methods for alkene synthesis. One such method involves the reaction of an alkyne with a reducing agent. A specific example is the copper-catalyzed hydrosilylation of an alkyne.

- Materials: 4-decyne, polymethylhydrosiloxane (PMHS), copper(II) acetate monohydrate, a suitable ligand such as IPr·HCl (1,3-bis(2,6-diisopropylphenyl)imidazolium chloride), a base like potassium tert-butoxide (t-BuOK), and a solvent.
- General Procedure:
  - In an inert atmosphere (e.g., under argon or in a glove box), the copper catalyst and ligand are placed in a reaction vessel.
  - The base and solvent are added, and the mixture is stirred.
  - The reducing agent (PMHS) is added dropwise.
  - The alkyne (4-decyne) and an alcohol (like t-BuOH) are then added.

- The reaction is stirred for a specified time at a controlled temperature.
- The reaction is quenched, and the product is extracted with a suitable solvent (e.g., ether).
- The crude product is purified by silica gel chromatography to yield (Z)-**4-decene**.[\[13\]](#)

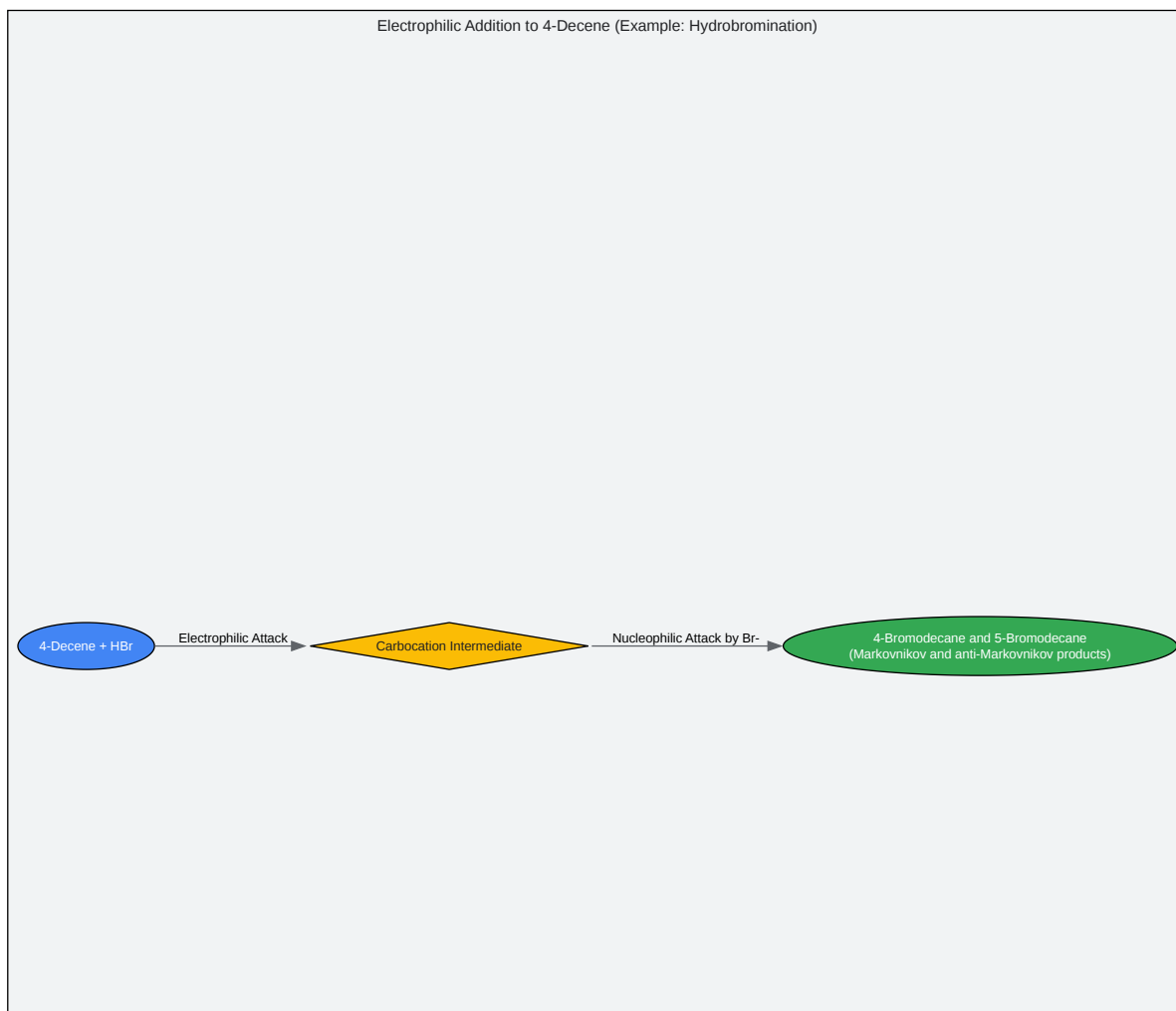
## Visualizations

The following diagrams illustrate a typical synthesis workflow and a common chemical reaction of **4-decene**.



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Caption: A generalized workflow for the synthesis of (Z)-**4-Decene**.



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Caption: A representative electrophilic addition reaction of **4-Decene**.

## Safety and Handling

**4-Decene** is a flammable liquid and vapor.[10] It should be handled with appropriate safety precautions in a well-ventilated area, away from heat, sparks, and open flames.[14][15] Personal protective equipment, including safety glasses, gloves, and protective clothing, should be worn.[15]

## Spectral Data

Various spectroscopic techniques are used to characterize **4-decene** and its isomers. These include:

- Mass Spectrometry: The NIST WebBook provides mass spectrometry data for **4-decene**, which is useful for determining its molecular weight and fragmentation pattern.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to elucidate the structure and stereochemistry of the isomers.
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the presence of the C=C double bond and distinguish between the cis and trans isomers based on the C-H out-of-plane bending vibrations.[10][16]

This guide provides a foundational understanding of the chemical and physical properties of **4-decene**, intended to support research and development activities. For more detailed information, consulting the cited resources is recommended.

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